

An In-depth Technical Guide to the Physicochemical Properties of Phenethyl Acetate

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Compound of Interest

Compound Name: Phenethyl acetate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling and melting points of **phenethyl acetate**, a compound of interest in various scientific and industrial applications. This document outlines the key physicochemical properties, details the experimental methodologies for their determination, and presents the data in a clear and accessible format for researchers, scientists, and professionals in drug development.

Physicochemical Data Summary

Phenethyl acetate, systematically known as 2-phenylethyl acetate, is an organic compound with the molecular formula $C_{10}H_{12}O_2$. It is crucial to distinguish it from its isomer, 1-phenylethyl acetate, and the related compound, phenethyl phenylacetate, as their physical properties differ significantly. The table below summarizes the experimentally determined boiling and melting points of **phenethyl acetate**.

| Property | Value | Units |
|---------------|-----------|-------|
| Boiling Point | 238 - 239 | °C |
| Melting Point | -31.1 | °C |

Note: The boiling point is reported at standard atmospheric pressure (760 mmHg).

Experimental Protocols

The following sections detail the standard laboratory procedures for the determination of the boiling and melting points of a liquid organic compound such as **phenethyl acetate**.

2.1. Boiling Point Determination via the Thiele Tube Method

This method is a common and efficient way to determine the boiling point of a small liquid sample.

Materials:

- Thiele tube
- Mineral oil or other suitable high-boiling liquid
- Thermometer
- Small test tube (e.g., 75 x 10 mm)
- Capillary tube (sealed at one end)
- Rubber band or wire for attaching the test tube to the thermometer
- Heating source (e.g., Bunsen burner or heating mantle)
- Clamps and stand

Procedure:

- Add approximately 0.5 mL of **phenethyl acetate** to the small test tube.
- Place the capillary tube, with the sealed end pointing upwards, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- Fill the Thiele tube with mineral oil to a level above the side arm.

- Clamp the Thiele tube to a stand and carefully insert the thermometer and test tube assembly, ensuring the sample is immersed in the oil.
- Gently heat the side arm of the Thiele tube with a small flame or heating mantle. This will induce convection currents, ensuring uniform heating of the oil bath.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube. Record this temperature.^{[1][2]}

2.2. Melting Point Determination (for solidified sample)

Given that **phenethyl acetate** has a melting point of $-31.1\text{ }^{\circ}\text{C}$, this procedure would be conducted at sub-ambient temperatures. A cryostat or a specialized low-temperature melting point apparatus would be required. The general principle using a capillary method is described below.

Materials:

- Low-temperature melting point apparatus or cryostat
- Capillary tubes (sealed at one end)
- Thermometer calibrated for low temperatures
- Solidified **phenethyl acetate** sample

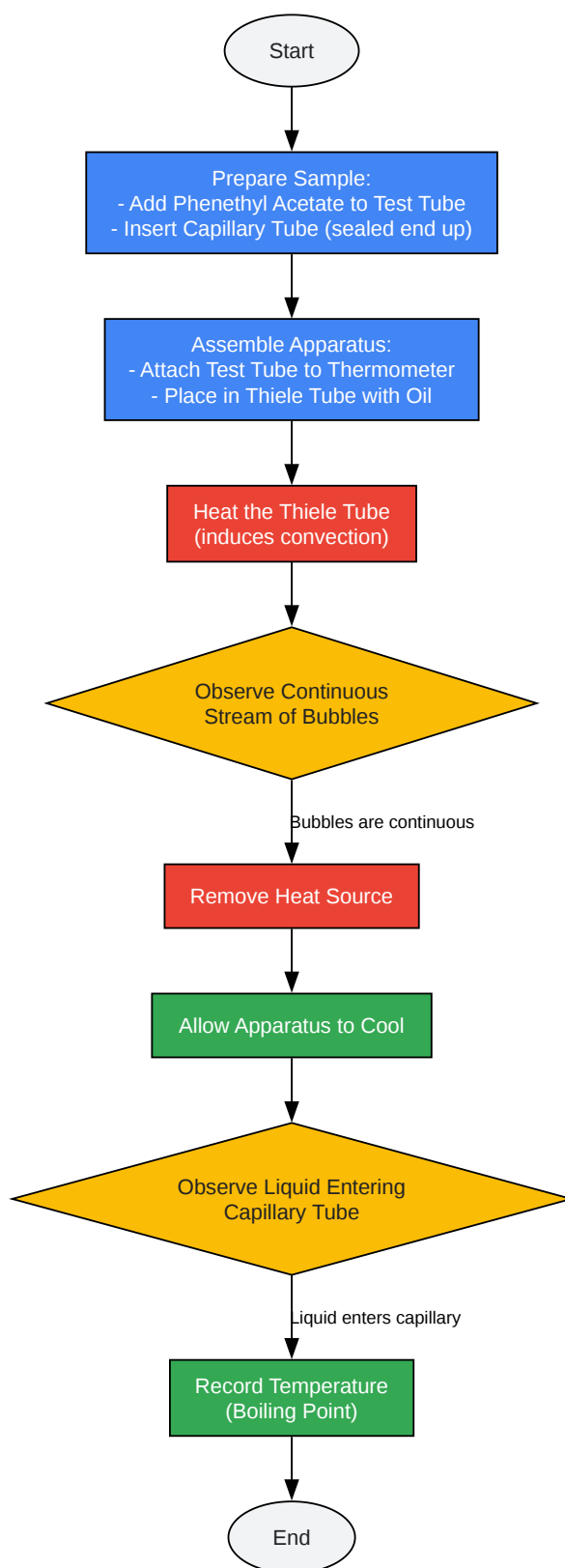
Procedure:

- Ensure the **phenethyl acetate** sample is completely frozen.
- Finely powder the solid sample.

- Pack the powdered sample into a capillary tube to a height of 2-3 mm.^[3]
- Place the capillary tube into the sample holder of the low-temperature melting point apparatus.
- Set the apparatus to a temperature below the expected melting point and allow it to equilibrate.
- Slowly increase the temperature at a rate of 1-2 °C per minute as the expected melting point is approached.
- Observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire sample has turned into a clear liquid (the end of the melting range). For a pure substance, this range should be narrow.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the boiling point of **phenethyl acetate** using the Thiele tube method.



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Boiling Point Determination Workflow

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